

proper handling and storage procedures for 2-(Carbamimidoylthio)ethanesulfonic acid

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Compound of Interest

Compound Name: 2-(Carbamimidoylthio)ethanesulfonic acid

Cat. No.: B124400

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Application Notes and Protocols for 2-(Carbamimidoylthio)ethanesulfonic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling and storage of **2-(Carbamimidoylthio)ethanesulfonic acid** (CAS No. 25985-57-3). Adherence to these protocols is crucial to ensure the safety of laboratory personnel and maintain the integrity of the compound for research and development purposes.

Compound Information

Property	Value	Source
Chemical Name	2-(Carbamimidoylthio)ethanesulfonic acid	[1][2]
CAS Number	25985-57-3	[1][2]
Molecular Formula	C3H8N2O3S2	[1][2]
Molecular Weight	184.24 g/mol	[2]
Appearance	White to off-white powder	[3]
Known Hazards	May cause skin irritation, serious eye irritation, and respiratory irritation.[4][5] It is also classified as harmful if swallowed.[5]	

Personal Protective Equipment (PPE)

A comprehensive approach to safety involves the use of appropriate personal protective equipment.

Equipment	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile rubber)
Eye Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.
Lab Coat	Standard laboratory coat.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or if handling large quantities.

Handling Procedures

Proper handling techniques are essential to minimize exposure and prevent contamination.

General Handling Protocol

- Work Area Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.
 - Cover the work surface with absorbent, disposable bench paper.
 - Have an emergency eyewash station and safety shower readily accessible.
- Personal Protective Equipment (PPE):
 - Don the appropriate PPE as specified in Section 2 before handling the compound.
- Weighing and Aliquoting:
 - Handle the solid compound in a designated area to prevent the generation of dust.
 - Use a spatula or other appropriate tool to transfer the powder. Avoid scooping directly from the primary container with weighing paper.
 - Close the container tightly immediately after use to prevent moisture absorption, as the compound may be hygroscopic.[\[6\]](#)
- Solution Preparation:
 - When dissolving the compound, add the solid to the solvent slowly while stirring.
 - If the dissolution is exothermic, cool the solution in an ice bath.
- Post-Handling:
 - Thoroughly clean the work area with an appropriate solvent and decontaminate any spills.
 - Dispose of contaminated materials and waste in accordance with institutional and local regulations.
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
Skin Contact	Remove contaminated clothing and shoes. Wash skin immediately with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[5]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[7]

Storage Procedures

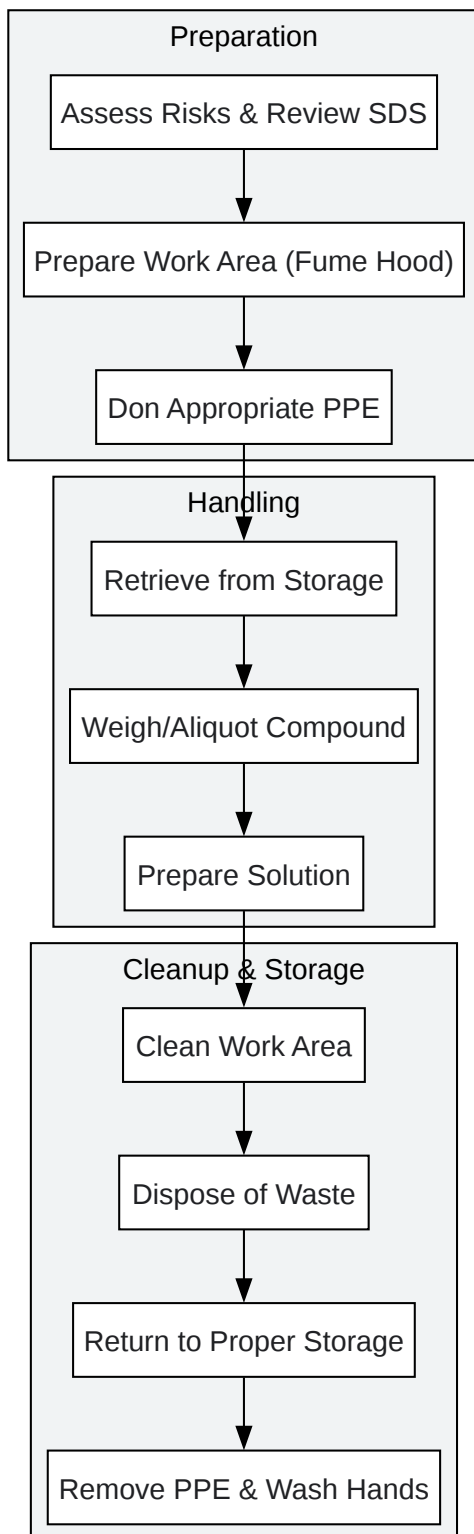
Correct storage is vital for maintaining the stability and purity of **2-(Carbamimidoylthio)ethanesulfonic acid**.

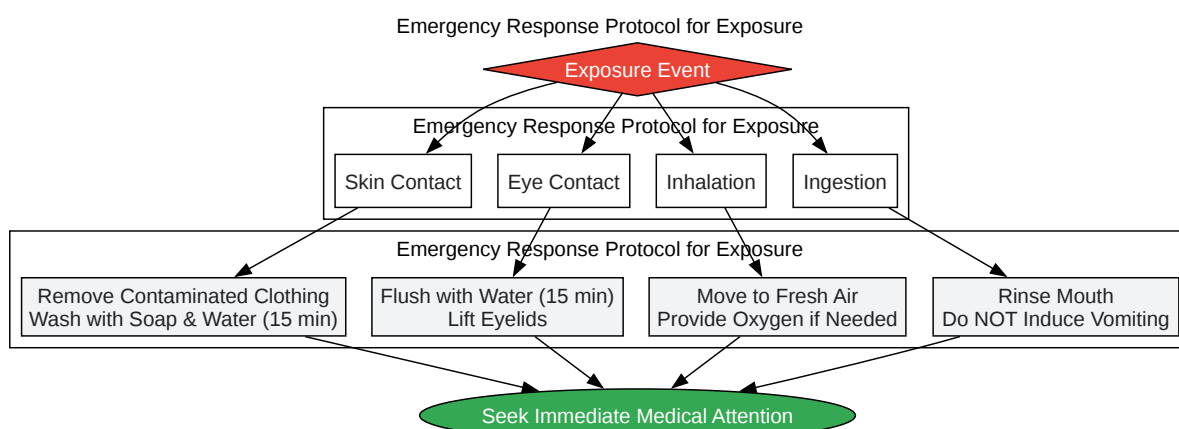
Parameter	Storage Condition	Rationale
Temperature	2-8°C	To slow down potential degradation.[8]
Atmosphere	Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen).	The compound is hygroscopic and may be sensitive to air and moisture.[6]
Light	Protect from light.	To prevent light-induced degradation.
Location	Store in a dry, well-ventilated area away from incompatible materials.	To ensure safety and stability.
Incompatible Materials	Strong oxidizing agents.	To prevent hazardous reactions.

Experimental Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for handling and decision-making.

Workflow for Safe Handling of 2-(Carbamimidoylthio)ethanesulfonic acid





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